

Synonyms for 2-tert-Butyl-4-chlorophenol in chemical literature

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Compound of Interest

Compound Name: 2-(tert-Butyl)-4-chlorophenol

Cat. No.: B189968

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An In-depth Technical Guide to the Synonyms and Properties of 2-tert-Butyl-4-chlorophenol

This guide provides a comprehensive overview of the chemical compound 2-tert-Butyl-4-chlorophenol, focusing on its various synonyms, chemical identifiers, and key physical properties. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require detailed and accurate information for their work.

Nomenclature and Chemical Identifiers

The systematic identification of a chemical compound is crucial for accurate documentation and research. 2-tert-Butyl-4-chlorophenol is known by several names and is registered under a unique CAS number, which are essential for database searches and regulatory compliance.

Identifier Type	Value
Primary Name	2-tert-Butyl-4-chlorophenol
IUPAC Name	2-tert-butyl-4-chlorophenol [1]
CAS Number	13395-85-2 [1] [2]
Depositor-Supplied Synonyms	2-(tert-Butyl)-4-chlorophenol, 2-Tert-butyl-4-chlorophenol [1]
Other Identifiers	DTXSID60333821, RefChem:254790, DTXCID70284911 [1]

Physicochemical Properties

The following table summarizes the key computed physicochemical properties of 2-tert-Butyl-4-chlorophenol. These properties are fundamental for understanding the compound's behavior in various chemical and biological systems.

Property	Value
Molecular Formula	C ₁₀ H ₁₃ ClO [1]
Molecular Weight	184.66 g/mol [1]
Canonical SMILES	CC(C)(C)C1=C(C=CC(=C1)Cl)O [1]
InChI	InChI=1S/C10H13ClO/c1-10(2,3)8-6-7(11)4-5-9(8)12/h4-6,12H,1-3H3 [1]
InChIKey	YLSXYZWJAZVUBD-UHFFFAOYSA-N [1]

Experimental Protocols

Synthesis of 2-tert-Butyl-4-chlorophenol

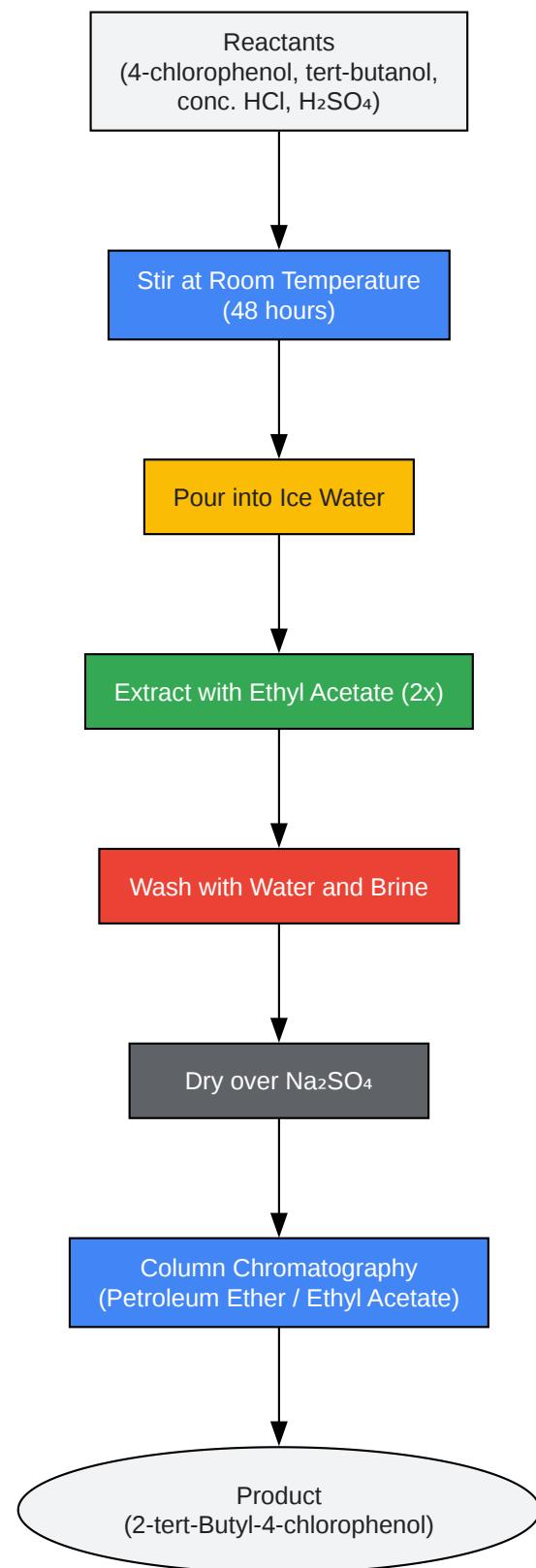
A common laboratory-scale synthesis of 2-tert-Butyl-4-chlorophenol has been reported with a 68% yield.[\[2\]](#)

Materials:

- 4-chlorophenol (50 g, 0.39 mol)
- tert-butanol (57.6 g, 0.78 mol)
- Concentrated hydrochloric acid
- Sulfuric acid (40 mL)
- Ethyl acetate (EA)
- Anhydrous sodium sulfate (Na_2SO_4)
- Petroleum ether

Procedure:

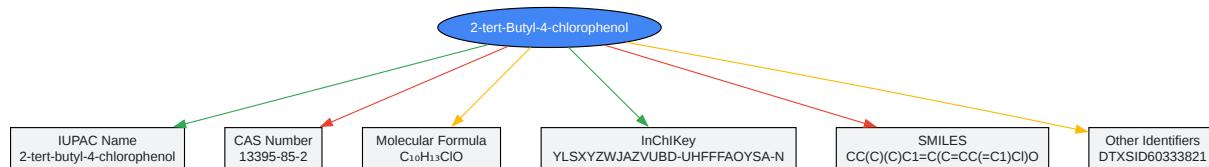
- Concentrated hydrochloric acid is added to a mixture of 4-chlorophenol and tert-butanol.[\[2\]](#)
- Sulfuric acid is subsequently added, and the reaction mixture is stirred at room temperature for 48 hours.[\[2\]](#)
- Upon completion, the mixture is poured into ice water and extracted twice with ethyl acetate.[\[2\]](#)
- The organic layers are combined, washed sequentially with water (three times) and brine, and then dried over anhydrous sodium sulfate.[\[2\]](#)
- After filtration, the filtrate is concentrated and purified by column chromatography using an eluent of petroleum ether/ethyl acetate (40/1) to yield the final product as a colorless solid.[\[2\]](#)

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Caption: Workflow for the synthesis of 2-tert-Butyl-4-chlorophenol.

Compound Identification and Synonym Relationship

The following diagram illustrates the relationship between the primary name of the compound and its various identifiers, which are crucial for its unambiguous identification in the chemical literature and databases.



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Caption: Relationship between 2-tert-Butyl-4-chlorophenol and its key identifiers.

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References

- 1. 2-(tert-Butyl)-4-chlorophenol | C₁₀H₁₃ClO | CID 518765 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-tert-Butyl-4-chlorophenol | 13395-85-2 [chemicalbook.com]
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